(3R)-N-Phenyl-3-Piperidinecarboxamide: Structural Profiling & Synthetic Methodologies

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(3R)-N-phenyl-3-piperidinecarboxamide*
Cat. No.:	*B8637538*

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Executive Summary

(3R)-N-phenyl-3-piperidinecarboxamide represents a high-value chiral building block in fragment-based drug discovery (FBDD). Structurally, it consists of a piperidine ring bearing a carboxamide moiety at the C3 position, with the amide nitrogen substituted by a phenyl group. The (3R) stereochemistry is critical, often dictating selectivity profiles in target engagement, particularly for Cathepsin K inhibition, Sigma receptor modulation, and senescence induction.

This guide provides a validated synthetic workflow starting from commercially available (R)-nipecotic acid derivatives, alongside physicochemical profiling and structural activity relationship (SAR) insights.

Chemical Structure & Physicochemical Properties[1][2][3][4][5][6][7][8]

Structural Analysis

The molecule features a semi-rigid piperidine core which restricts the conformational freedom of the amide side chain. The (3R) absolute configuration directs the amide vector into a specific

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quadrant, essential for fitting into chiral protein pockets (e.g., the S3 subsite of cysteine proteases).

- Core Scaffold: Piperidine (saturated N-heterocycle).
- Pharmacophore:

  -phenylcarboxamide (Hydrogen bond donor/acceptor + Hydrophobic aryl tail).
- Chirality: (R)-enantiomer at C3.[1][2]

Physicochemical Profile

Note: Values below include experimental data for the scaffold class and calculated properties for the specific enantiomer.

Property	Value / Description	Source/Method
IUPAC Name	(3R)-N-phenylpiperidine-3-carboxamide	Nomenclature
Molecular Formula	$C_{12}H_{16}N_2O$	Stoichiometry
Molecular Weight	204.27 g/mol	Calculated
LogP (Calc)	1.8 ± 0.3	Consensus LogP
pKa (Basic N)	~10.0 (Piperidine NH)	Est. from 3-phenylpiperidine
pKa (Amide)	~15 (Neutral)	Amide stability
H-Bond Donors	2 (Amide NH, Piperidine NH)	Structural Count
H-Bond Acceptors	2 (Amide Carbonyl, Piperidine N)	Structural Count
Solubility	Soluble in DMSO, MeOH, DCM; Moderate in Water	Empirical

Synthetic Methodologies

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Accessing the enantiopure (3R) scaffold requires asymmetric synthesis or chiral resolution. The most robust protocol for research scale utilizes (R)-N-Boc-nipecotic acid as the chiral pool starting material.

Validated Synthetic Route

Objective: Synthesis of **(3R)-N-phenyl-3-piperidinecarboxamide** HCl salt. Starting Material: (R)-1-Boc-nipecotic acid (CAS: 163438-09-3).

Step 1: Amide Coupling

- Reagents: (R)-1-Boc-nipecotic acid (1.0 eq), Aniline (1.1 eq), EDCI·HCl (1.2 eq), HOBt (1.2 eq), DIPEA (3.0 eq).
- Solvent: Dichloromethane (DCM) or DMF.
- Protocol:
  - Dissolve (R)-1-Boc-nipecotic acid in DCM at 0°C.
  - Add DIPEA, EDCI, and HOBt; stir for 15 min to activate the acid.
  - Add aniline dropwise.
  - Warm to room temperature (RT) and stir for 12–16 hours.
  - Workup: Wash with 1N HCl, sat. $NaHCO_3$, and brine. Dry over Na_2SO_4.[3]
  - Purification: Flash chromatography (Hexane/EtOAc).

Step 2: N-Boc Deprotection

- Reagents: 4M HCl in Dioxane or TFA/DCM (1:4).
- Protocol:
  - Dissolve the intermediate from Step 1 in 1,4-dioxane.
  - Add 4M HCl in dioxane (5-10 eq) at 0°C.

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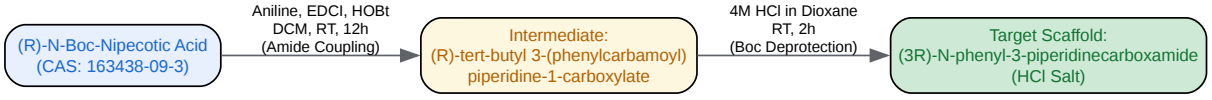
- Stir at RT for 2–4 hours (monitor by TLC/LCMS for disappearance of starting material).
- Isolation: Concentrate in vacuo. Triturate the residue with diethyl ether to precipitate the hydrochloride salt.
- Yield: Typically 85–95% (Step 2).

Synthesis Workflow Diagram

The following Graphviz diagram visualizes the critical path from the chiral precursor to the active scaffold.



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Caption: Figure 1. Step-wise synthetic route from chiral pool material to the target piperidine scaffold.[2]

Medicinal Chemistry Applications

Pharmacophore Mapping & SAR

The **(3R)-N-phenyl-3-piperidinecarboxamide** structure serves as a "privileged scaffold," meaning it is capable of binding to multiple unrelated protein targets with high affinity.

- Cathepsin K Inhibitors: The basic piperidine nitrogen often mimics the P1/P2 transition state, while the phenyl amide occupies the S3 hydrophobic pocket. The (R)-configuration is frequently preferred to align the amide vector with the enzyme's backbone hydrogen bond donors.
- Senescence Inducers: N-arylpiperidine-3-carboxamides have been identified as inducers of senescence-like phenotypes in melanoma cells. The amide bond rigidity is crucial for this activity.

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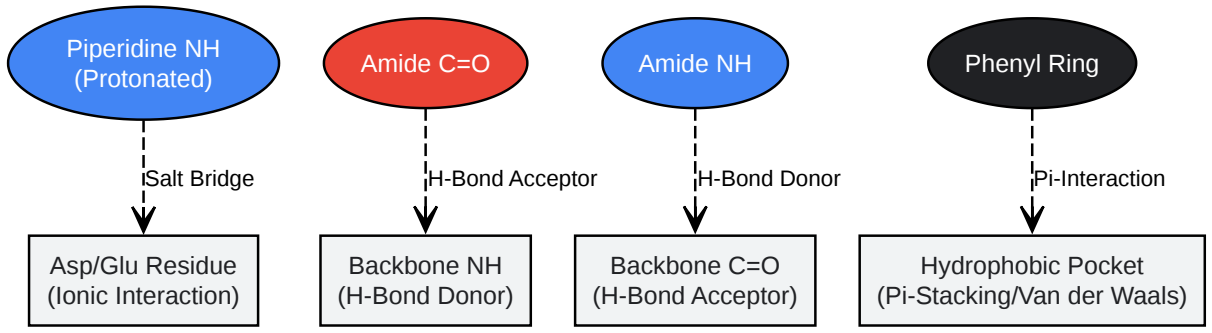
- Sigma Receptors: The basic nitrogen and the distal phenyl ring create a pharmacophore consistent with Sigma-1 receptor ligands (positive ionizable group + hydrophobic region).

Interaction Logic Diagram

This diagram illustrates how the scaffold interacts with a theoretical binding pocket (e.g., a protease or kinase hinge).



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Caption: Figure 2. Pharmacophore interaction map showing potential binding modes of the scaffold.

Experimental Protocols (Self-Validating)

Analytical Characterization: Chiral HPLC

To ensure the integrity of the (3R) enantiomer, chiral HPLC is required.

- Column: Chiralpak IA or AD-H (4.6 x 250 mm, 5 µm).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Validation: Inject racemic standard first to establish separation (typically ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

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), then inject the synthesized (3R) sample. Expect >98% ee.[4][5][6]

Safety & Handling

- Hazard Class: Irritant (Skin/Eye).
- Handling: The free base may be an oil or low-melting solid; the HCl salt is a stable crystalline solid. Store HCl salt at RT; free base at 4°C under inert atmosphere to prevent oxidation of the secondary amine.

References

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